

Compound Identification and Core Physicochemical Properties

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Compound of Interest

Compound Name: 1,2-Cyclopentenophenanthrene

CAS No.: 482-66-6

Cat. No.: B15939737

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Precise identification is the cornerstone of all scientific investigation. **1,2-Cyclopentenophenanthrene** is registered under CAS Number 482-66-6.^{[2][3][4][5]} It is also known by its systematic IUPAC name, 16,17-dihydro-15H-cyclopenta[a]phenanthrene.^[4]

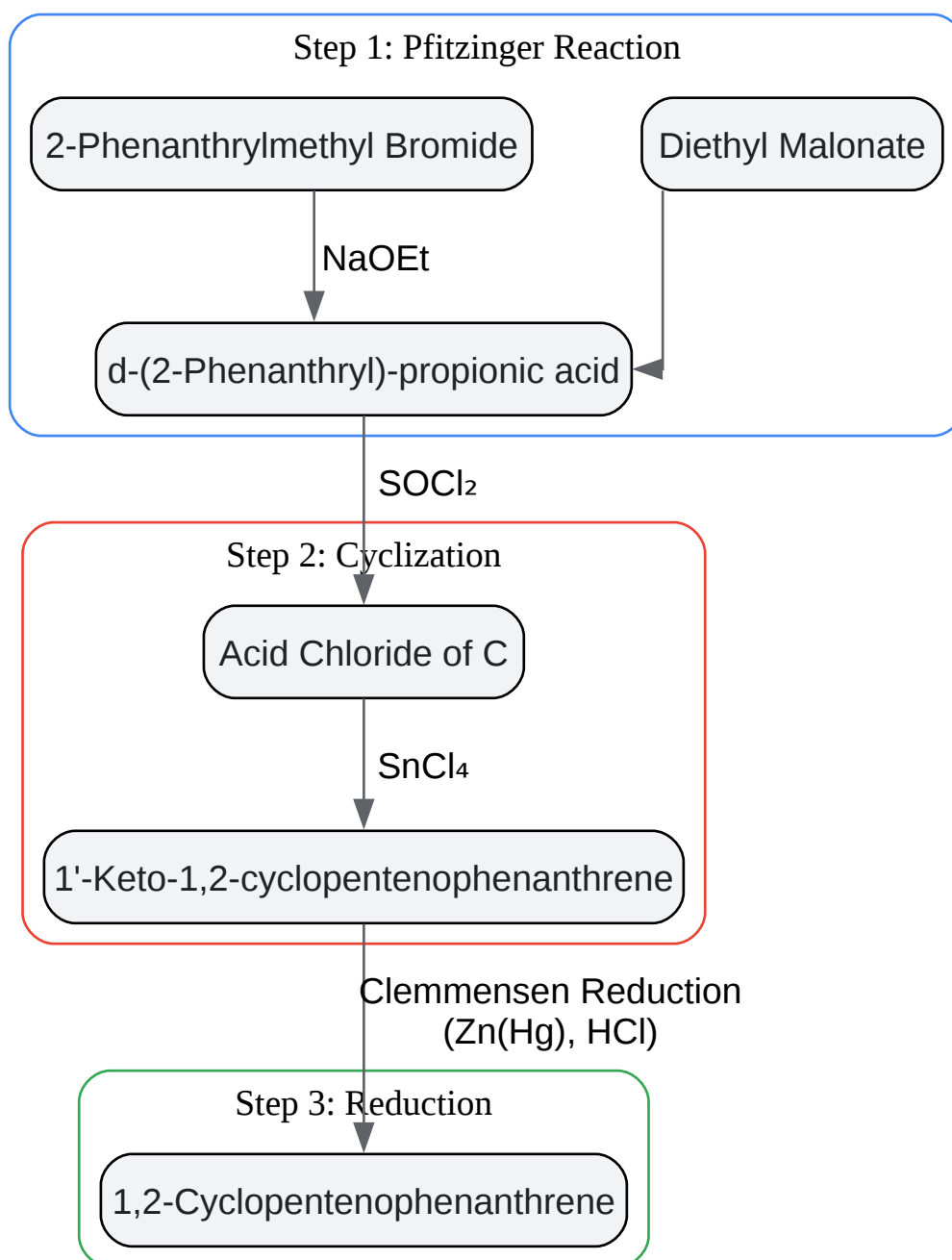
The fundamental properties of this compound are summarized in the table below. These data are critical for designing purification strategies (such as recrystallization), predicting solubility, and selecting appropriate analytical techniques.

Property	Value	Source(s)
CAS Registry Number	482-66-6	[2][4][5]
Molecular Formula	C ₁₇ H ₁₄	[2][3][5]
Molecular Weight	218.29 g/mol	[2][5][6]
Appearance	Needles	[2]
Melting Point (Tfus)	135-136 °C	[2]
Percent Composition	C 93.54%, H 6.46%	[2]
Octanol/Water Partition Coeff. (logP _{oct/wat})	4.482 (Calculated)	[6]
Water Solubility (log ₁₀ WS)	-6.16 (Calculated, mol/L)	[6]
Boiling Point (T _{boil})	679.35 K (Calculated)	[6]
Enthalpy of Fusion (Δ _{fus} H°)	23.76 kJ/mol (Calculated)	[6]
Enthalpy of Vaporization (Δ _{vap} H°)	61.20 kJ/mol (Calculated)	[6]

Synthesis Methodologies: A Historical Perspective

The synthesis of **1,2-Cyclopentenophenanthrene** has been documented since the 1930s.[2] Understanding these classical routes provides insight into the chemical reactivity of the phenanthrene scaffold. Below is a detailed protocol for a multi-step synthesis adapted from the literature, which proceeds via a ketone intermediate.[7]

Workflow for the Synthesis of 1,2-Cyclopentenophenanthrene



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Caption: Multi-step synthesis of **1,2-Cyclopentenophenanthrene**.

Experimental Protocol: Synthesis via Ketone Intermediate

This protocol requires strict adherence to anhydrous conditions, particularly during the cyclization step, as stannic chloride is extremely sensitive to moisture.

Part A: Synthesis of d-(2-Phenanthryl)-propionic acid

- **Malonic Ester Synthesis:** React 2-phenanthrylmethyl bromide with diethyl malonate in the presence of a strong base, such as sodium ethoxide, to form the corresponding substituted malonic ester.
- **Hydrolysis & Decarboxylation:** Saponify the resulting ester using aqueous sodium hydroxide, followed by acidification. Upon heating, the substituted malonic acid will decarboxylate to yield d-(2-phenanthryl)-propionic acid.
- **Purification:** Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to yield the pure acid.

Part B: Intramolecular Friedel-Crafts Cyclization

- **Acid Chloride Formation:** Convert the d-(2-phenanthryl)-propionic acid to its corresponding acid chloride by reacting it with thionyl chloride (SOCl_2) or oxalyl chloride. This is a critical activation step. The causality here is that the acyl chloride is a much more reactive electrophile than the carboxylic acid, which is necessary for the subsequent ring closure.
- **Cyclization:** Dissolve the acid chloride in an inert, anhydrous solvent (e.g., dichloromethane or carbon disulfide). Add a Lewis acid catalyst, such as stannic chloride (SnCl_4) or aluminum chloride (AlCl_3), portion-wise at low temperature ($0\text{ }^\circ\text{C}$) to initiate the intramolecular Friedel-Crafts acylation. The reaction closes the five-membered ring onto the phenanthrene core.
- **Work-up and Purification:** Quench the reaction by carefully adding ice-cold dilute HCl. Separate the organic layer, wash, dry, and remove the solvent under reduced pressure. Purify the resulting 1'-keto-**1,2-cyclopentenophenanthrene** by column chromatography or recrystallization. The product should appear as crystals with a melting point of $183\text{-}184\text{ }^\circ\text{C}$.^[7]

Part C: Clemmensen Reduction

- **Reaction Setup:** To a flask containing amalgamated zinc (Zn(Hg)), add the 1'-keto-**1,2-cyclopentenophenanthrene** intermediate and concentrated hydrochloric acid. The

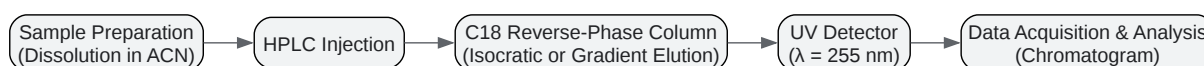
amalgamation of zinc is crucial as it increases the overpotential of hydrogen evolution, favoring the reduction of the ketone over the production of hydrogen gas.

- Reduction: Heat the mixture under reflux for several hours. The carbonyl group is reduced to a methylene group, yielding the target hydrocarbon.
- Isolation and Purification: After cooling, extract the product with a suitable organic solvent (e.g., toluene). Wash the organic extract, dry it over anhydrous magnesium sulfate, and concentrate it. Purify the final product, **1,2-Cyclopentenophenanthrene**, by recrystallization from ethanol or petroleum ether to obtain needles with a melting point of 135-136 °C.[2]

Analytical Methodologies for Detection and Quantification

As a polycyclic aromatic hydrocarbon, **1,2-Cyclopentenophenanthrene** can be analyzed using techniques common for this class of compounds. High-Performance Liquid Chromatography (HPLC) with UV detection is a highly effective method due to the strong UV absorbance of the aromatic system.[8]

Proposed Analytical Workflow: HPLC-UV



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Caption: General workflow for the analysis of PAHs by HPLC-UV.

Protocol: HPLC-UV Analysis

This protocol is a self-validating system. The standard curve provides the basis for quantification, while the retention time serves as a qualitative identifier, confirmed by spiking experiments if necessary.

- Standard Preparation: Prepare a stock solution of **1,2-Cyclopentenophenanthrene** of known concentration in a UV-transparent solvent such as acetonitrile (ACN). From this stock, create a series of calibration standards (e.g., 0.1, 1, 5, 10, 25 µg/mL) by serial dilution.

- Sample Preparation: Dissolve the sample to be analyzed in acetonitrile. If the sample matrix is complex, a solid-phase extraction (SPE) clean-up step may be required.
- Instrumentation and Conditions:
 - HPLC System: A standard HPLC system with a UV-Vis detector.
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
 - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water. A typical starting point could be 80:20 ACN:H₂O.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: Set the detector to a wavelength of high absorbance for PAHs, typically around 255 nm.^[8]
 - Injection Volume: 10 μ L.
- Analysis and Quantification:
 - Inject the calibration standards to generate a standard curve of peak area versus concentration. A linear regression with an R² value > 0.99 is required for accurate quantification.
 - Inject the prepared samples.
 - Identify the peak corresponding to **1,2-Cyclopentenophenanthrene** by its retention time.
 - Quantify the amount of the compound in the sample by interpolating its peak area from the standard curve.

Biological Context and Safety Considerations

The cyclopenta[a]phenanthrene scaffold is structurally related to carcinogenic steroids and PAHs. Some compounds in this class are known to be potentially carcinogenic.^[1] Therefore, **1,2-Cyclopentenophenanthrene** should be handled with extreme caution as a potential carcinogen.

Handling and Safety Precautions:

- Engineering Controls: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and safety goggles with side shields.[9]
- Waste Disposal: Dispose of all chemical waste in accordance with local, state, and federal regulations for hazardous materials.
- Accidental Exposure: In case of skin contact, wash immediately with soap and water. If inhaled, move to fresh air. If ingested, do NOT induce vomiting and seek immediate medical attention.[10]

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